

Operational Safety Guide: Sodium 2-Naphthoate

Handling & Disposal

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Compound of Interest

Compound Name: Sodium 2-Naphthoate

CAS No.: 17273-79-9

Cat. No.: B096117

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Part 1: Executive Safety Summary

The Core Directive: **Sodium 2-Naphthoate** is not an acutely toxic "skull and crossbones" agent, but it presents a significant particulate inhalation and mucous membrane irritation risk. The primary safety objective is dust containment.

Treat this substance as a Category 2 Irritant (Skin/Eye) and Category 3 Respiratory Irritant (STOT-SE).[1][2] Your safety protocol must prioritize engineering controls (fume hoods) over personal protective equipment (PPE). PPE is your last line of defense, not your first.

Part 2: Hazard Mechanism & Risk Profile[2]

To select the correct PPE, you must understand the "Why." **Sodium 2-Naphthoate** is the sodium salt of 2-naphthoic acid.[3] Its ionic nature makes it water-soluble, but its aromatic naphthalene ring confers lipophilicity.

The Biological Interaction

- **Inhalation (Primary Vector):** As a fine white powder, it easily becomes airborne. Upon contact with the moist mucous membranes of the respiratory tract, it hydrolyzes, potentially reforming localized concentrations of naphthoic acid or creating high-pH localized zones depending on the counter-ion balance. This causes immediate coughing and respiratory distress (H335).
- **Ocular/Dermal Contact:** The salt acts as a desiccant and irritant. It can cause micro-abrasions (mechanical) and chemical irritation (H315, H319).

Physical Properties Table

Property	Data	Operational Implication
Physical State	White Crystalline Powder	High risk of static-induced aerosolization.
Solubility	Soluble in Water	Rapid absorption through moist membranes (eyes/lungs).
pH (1% soln)	~7.0 - 9.0 (Weakly Basic)	Irritating to eyes; requires flushing if splashed.
Stability	Stable	Hygroscopic; keep containers tightly sealed to prevent clumping.

Part 3: The PPE Firewall (Selection Matrix)

Do not rely on generic lab safety rules. Use this specific matrix for Naphthoate salts.

Respiratory Protection

- **Standard Operation:** Work inside a certified Chemical Fume Hood (Face velocity: 100 fpm). No respirator is needed if the sash is at the correct height.
- **Benchtop Operation (Not Recommended):** If weighing must occur outside a hood, you must wear a NIOSH N95 or P100 particulate respirator. Surgical masks provide zero protection against chemical dust.

Hand Protection

- Material:Nitrile (0.11 mm / 4 mil minimum).
- Why Nitrile? Latex degrades rapidly when exposed to aromatic organic salts and offers poor puncture resistance against crystalline solids.
- Technique: "Double-gloving" is recommended when handling stock solutions >1 Molar to prevent permeation.

Eye Protection

- Requirement:Chemical Splash Goggles (Indirect Vent).
- Contraindication: Do not use standard safety glasses with side shields. Airborne powder can bypass side shields and enter the eye from the top or bottom gaps.

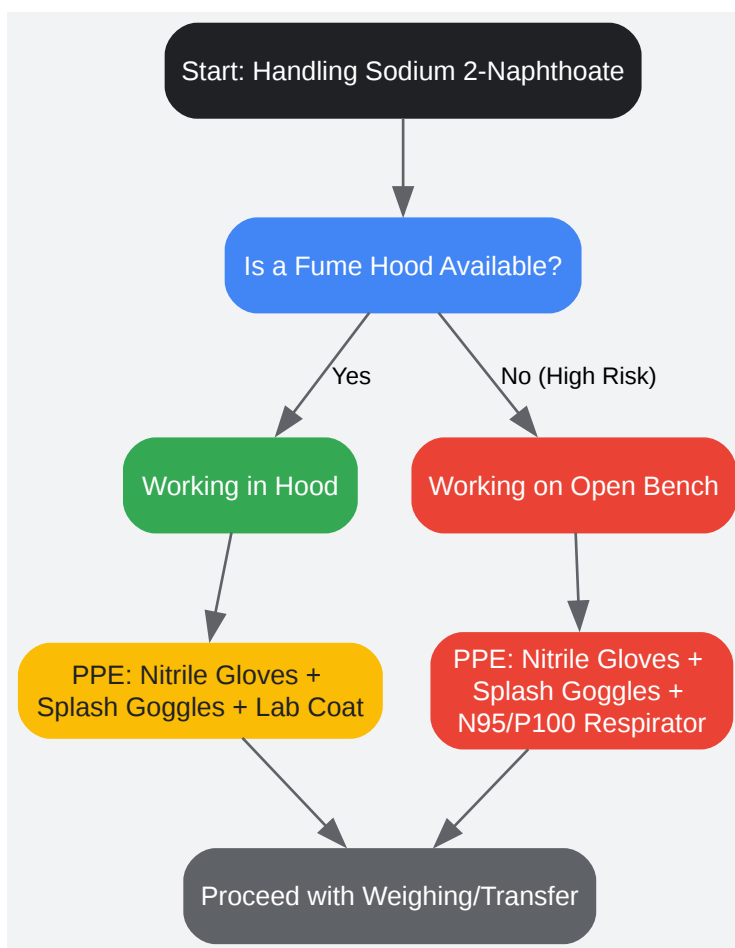
Body Protection

- Standard: Lab coat (cotton/poly blend) buttoned to the neck.
- Advanced: If handling kilogram quantities, wear Tyvek arm guards to close the gap between the glove and lab coat cuff.

Part 4: Operational Workflow (Weighing to Waste)

Visualization: The Safety Decision Logic

Figure 1: Decision logic for PPE selection based on engineering controls.



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Protocol: Static-Free Weighing

Sodium 2-Naphthoate is prone to static charge, which causes "particle jump" (powder repelling off the spatula).

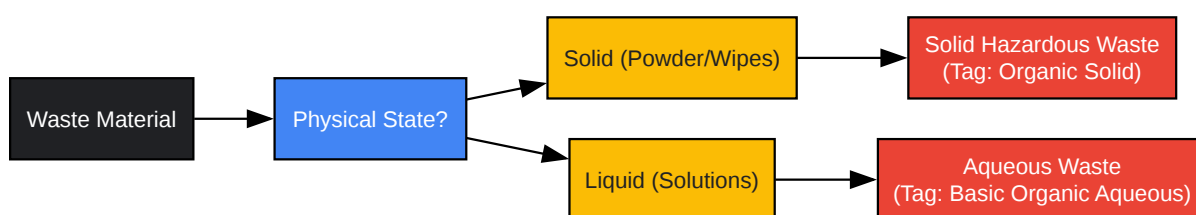
- The Setup: Place your balance inside the fume hood. If vibration is an issue, use a marble balance table.
- Static Mitigation: Use an anti-static gun or a polonium strip near the balance if the powder is flying.
- The Transfer:
 - Incorrect: Dumping powder into a beaker of solvent (causes a splash/puff).

- Correct: Place powder in the vessel first, then gently run the solvent down the side of the glass to wet the powder gradually.

Protocol: Disposal & Waste Management

Never flush this compound. It has high chemical oxygen demand (COD) and can disrupt aquatic ecosystems.

Figure 2: Waste Stream Classification.



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Part 5: Emergency Response (Self-Validating Protocols)

In the event of exposure, follow this causality-based response plan:

- Eye Contact:
 - Action: Flush for 15 minutes.
 - Mechanism:[4][5][6][7] The salt is hypertonic. Immediate flushing is required to prevent osmotic damage to the cornea.
- Inhalation:
 - Action: Move to fresh air immediately.
 - Mechanism:[4][5][6][7] You must stop the hydrolysis of the salt in the lungs. If coughing persists >30 minutes, seek medical attention (potential for delayed pulmonary edema in extreme cases, though rare).

- Spill Cleanup:
 - Do NOT sweep dry dust (creates aerosols).
 - DO cover with wet paper towels (dampened with water) to solubilize and trap the dust, then wipe up.

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